

G140 Technical Support Center: Stability, Storage, and Experimental Guidance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: G140

Cat. No.: B10824762

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive guidance on the stability, storage, and handling of **G140**, a potent and selective inhibitor of human cyclic GMP-AMP synthase (cGAS). Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable, reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage for **G140** powder?

G140 powder should be stored at -20°C for long-term stability.

Q2: What is the shelf-life of **G140** powder?

When stored correctly at -20°C, **G140** powder is stable for up to three years.^[1]

Q3: How should I prepare a **G140** stock solution?

It is recommended to dissolve **G140** powder in anhydrous Dimethyl Sulfoxide (DMSO).^[2] To aid dissolution, you can gently warm the solution to 37°C or use sonication.^[3]

Q4: What are the storage conditions for **G140** stock solutions?

For optimal stability, aliquot the **G140** stock solution into single-use vials to minimize freeze-thaw cycles and store them at -80°C.[2]

Q5: What is the stability of the **G140** stock solution?

A **G140** stock solution stored at -80°C is stable for up to one year.[1] If stored at -20°C, it should be used within one to six months.[1][4][5]

Q6: Can I store working solutions for my experiments?

It is highly recommended to prepare fresh working solutions for in vivo experiments on the day of use.[6]

Stability and Degradation

G140 is susceptible to two primary degradation pathways:

- Hydrolysis: Reaction with water can cleave the ester functional group of **G140**, leading to inactive metabolites. This is accelerated in aqueous solutions, particularly at non-neutral pH. [7]
- Oxidation: Exposure to atmospheric oxygen, light, or trace metal contaminants can modify the **G140** structure, reducing its potency.[7]

To minimize degradation, store **G140** as a dry powder in a tightly sealed, opaque container at -20°C.[7] For solutions, use anhydrous solvents like DMSO, store at -80°C under an inert atmosphere (e.g., argon or nitrogen), and avoid repeated freeze-thaw cycles.[7]

Quantitative Data Summary

The following tables summarize the key quantitative data for **G140**.

Table 1: **G140** Properties and Storage Recommendations

Property	Value
CAS Number	2369751-07-3
Molecular Formula	C ₁₇ H ₁₆ Cl ₂ N ₄ O ₂
Molecular Weight	379.24 g/mol
Appearance	Translucent film or powder
Powder Storage	-20°C (up to 3 years)[1]
Stock Solution Storage	-80°C (up to 1 year) or -20°C (1-6 months)[1][4][5]

Table 2: **G140** Inhibitory Activity

Target	Assay Type	IC ₅₀
Human cGAS	Biochemical	14.0 nM[2][6]
Mouse cGAS	Biochemical	442 nM[2][6]
Human THP-1 cells (IFNB1 mRNA)	Cell-based	1.7 μM[2][8]
Human THP-1 cells (NF-κB reporter)	Cell-based	1.36 μM[2]
Human Primary Macrophages	Cell-based	0.86 μM[9]

Table 3: **G140** Cellular Toxicity

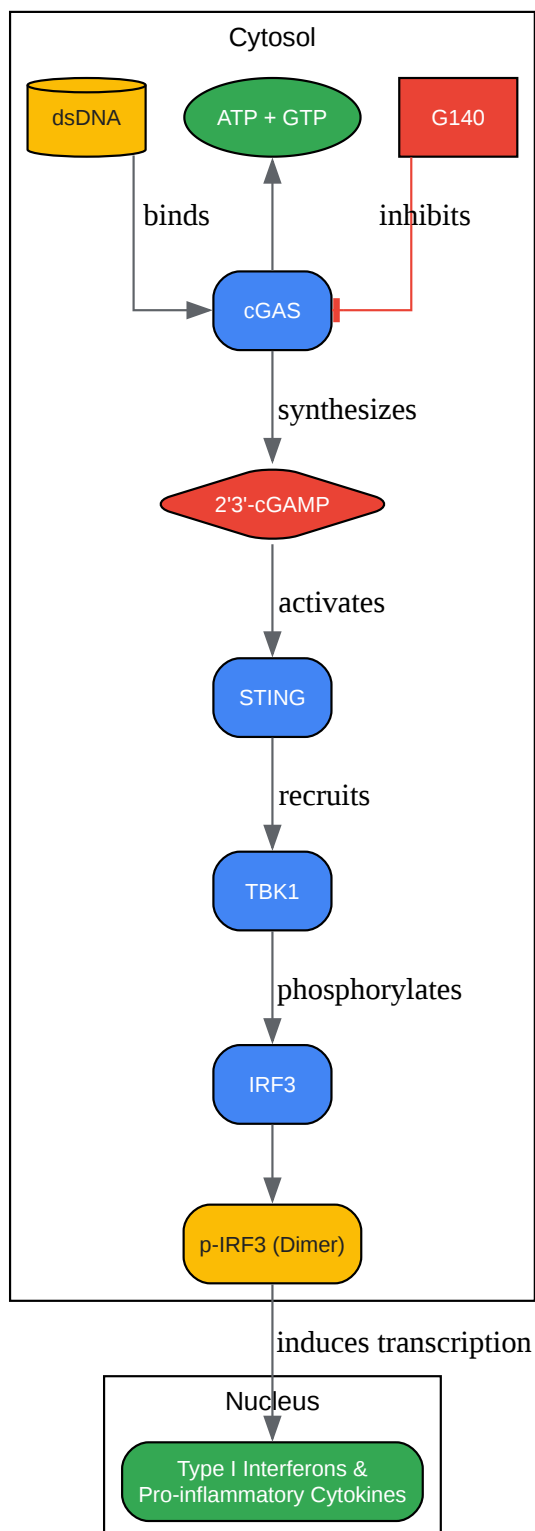
Cell Line	Metric	Value
Human THP-1 Monocytes	LD ₅₀ (24h)	>100 μM[6][9]

Experimental Protocols & Workflows

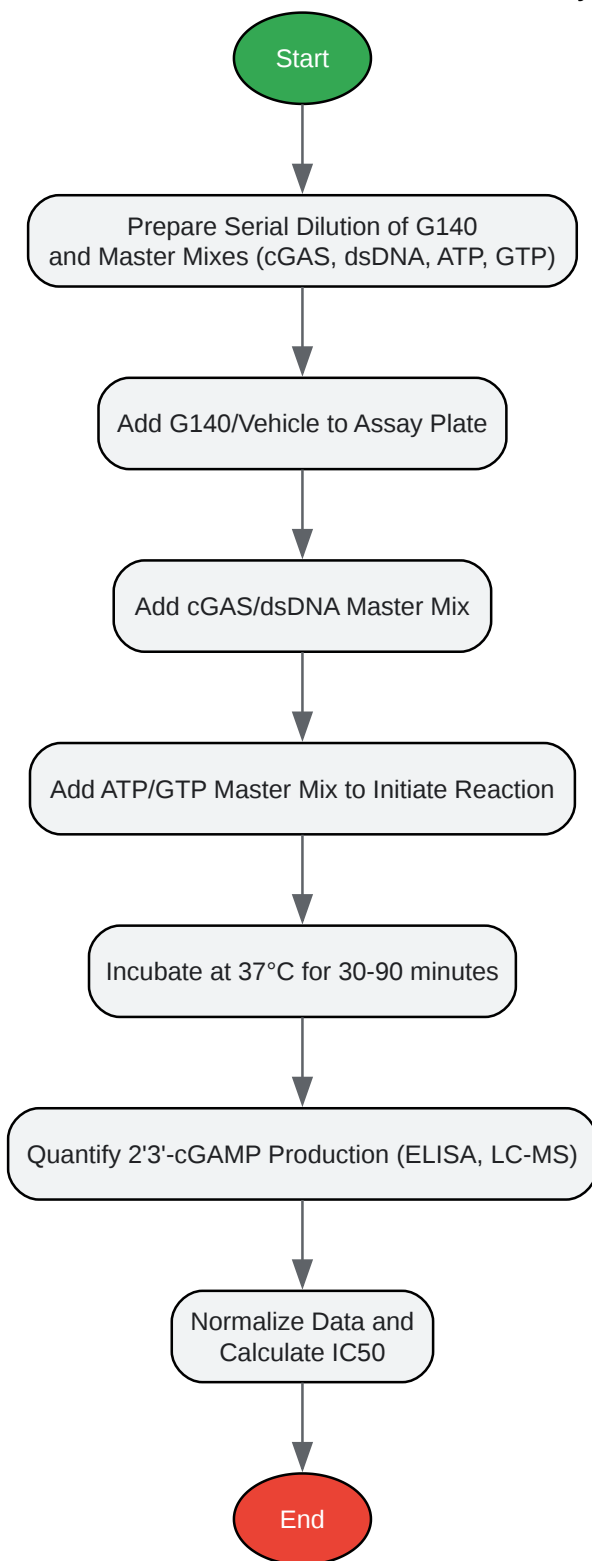
cGAS-STING Signaling Pathway

The diagram below illustrates the cGAS-STING signaling pathway, which is inhibited by **G140**.

cGAS-STING Signaling Pathway



Workflow for In Vitro cGAS Inhibition Assay

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com